

2-Chloro-5-(chlorodifluoromethyl)pyridine: Technical Synthesis & Application Guide

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Compound of Interest

Compound Name:	2-Chloro-5-(chlorodifluoromethyl)pyridine
CAS No.:	71701-84-3
Cat. No.:	B1623138

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Executive Summary

2-Chloro-5-(chlorodifluoromethyl)pyridine (CAS: 71701-84-3) is a specialized halogenated pyridine derivative. It serves as a pivotal "gateway" intermediate in the industrial production of trifluoromethylated pyridines, most notably 2-chloro-5-(trifluoromethyl)pyridine (CTF), which is a key building block for blockbuster herbicides like Fluazifop-butyl and insecticides such as Sulfoxaflor.

This guide details the nomenclature, synthesis pathways, and reactivity profile of this compound, distinguishing it from its upstream precursor (trichloromethyl analog) and downstream product (trifluoromethyl analog).

Part 1: Nomenclature and Chemical Identity[1]

Precise identification is required to avoid confusion with the fully fluorinated analog.

Feature	Specification
IUPAC Name	2-Chloro-5-(chlorodifluoromethyl)pyridine
Alternative Names	2-Chloro-5-[chloro(difluoro)methyl]pyridine; 2,5-CClF ₂ -Pyridine
CAS Registry Number	71701-84-3
Molecular Formula	C ₆ H ₃ Cl ₂ F ₂ N
Molecular Weight	197.99 g/mol
SMILES	<chem>FC(F)(Cl)c1ccc(Cl)nc1</chem>
Structure Description	A pyridine ring substituted at position 2 with a chlorine atom and at position 5 with a chlorodifluoromethyl group (-CF ₂ Cl). [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11]

Structural Significance

The -CF₂Cl moiety is electronically unique. It is a strong electron-withdrawing group (EWG), similar to -CF₃, but the presence of the chlorine atom renders the carbon center slightly more susceptible to radical attack or metal-halogen exchange compared to the inert -CF₃ group. This makes it a valuable handle for late-stage functionalization in medicinal chemistry structure-activity relationship (SAR) studies.

Part 2: Synthesis and Production Pathways

The industrial synthesis of **2-chloro-5-(chlorodifluoromethyl)pyridine** is typically achieved via Halogen Exchange (Halex) reactions. It is the penultimate species formed during the fluorination of trichloromethyl-pyridines.

Core Synthetic Workflow

The production line generally starts from 3-picoline (3-methylpyridine).

- Side-chain & Nuclear Chlorination: 3-picoline is chlorinated (radical and electrophilic) to form 2-chloro-5-(trichloromethyl)pyridine.

- Fluorination (The Swarts Reaction): The trichloromethyl precursor is treated with a fluorinating agent (HF or $\text{SbF}_3/\text{SbCl}_5$). The reaction proceeds stepwise:
 - (Target Compound)
 - (Final Product)

Isolating the chlorodifluoromethyl variant requires precise control of stoichiometry and temperature, as the reaction naturally drives toward the thermodynamically stable trifluoromethyl product.

Experimental Protocol: Isolation via Controlled Fluorination

Note: This protocol describes a generic optimization for isolating the intermediate.

Reagents: 2-Chloro-5-(trichloromethyl)pyridine (1.0 eq), Anhydrous HF (excess), SbCl_5 (catalyst). Conditions: Autoclave, 120–140°C, 3–5 hours.

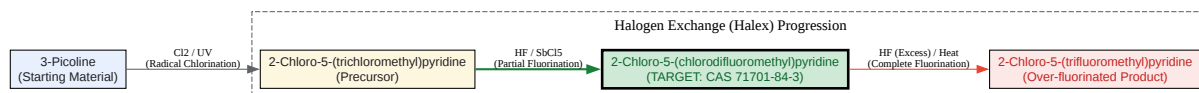
- Setup: Charge the autoclave with 2-chloro-5-(trichloromethyl)pyridine and catalyst.
- Fluorination: Introduce anhydrous HF. Heat to 130°C.
- Monitoring: Monitor pressure evolution. The formation of

is indicated by a specific pressure plateau before the final conversion to

.
- Quenching: Vent HF (scrubber). Neutralize residue with cold

solution.
- Purification: Fractional distillation. The boiling point differences allow separation:
 - analog bp: ~152°C
 - analog bp: ~175–185°C (estimated)
 - analog bp: >200°C

Synthesis Pathway Diagram[10]



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Figure 1: Stepwise fluorination pathway. The target compound is the intermediate species in the Halex process.

Part 3: Chemical Reactivity & Properties

The molecule possesses two distinct electrophilic sites: the C-2 position on the pyridine ring and the benzylic carbon of the chlorodifluoromethyl group.

Comparative Properties Table

Property	Precursor (- CCl_3)	Target (- CClF_2)	Product (- CF_3)
CAS	69045-78-9	71701-84-3	52334-81-3
Fluorine Content	0%	19.2%	31.4%
Lipophilicity (LogP)	High	Moderate-High	Moderate
Stability	Hydrolytically Unstable	Moderately Stable	Very Stable
Reactivity	Prone to hydrolysis to acid	Precursor to - CF_3 or - CHF_2	Inert side chain

Key Reactions

1. Nucleophilic Aromatic Substitution ($\text{S}_\text{N}\text{Ar}$)

The chlorine at the C-2 position is activated by the ring nitrogen and the electron-withdrawing effect of the - CClF_2 group at C-5.

- Nucleophiles: Amines, alkoxides, thiols.
- Mechanism: Addition-Elimination.
- Application: Introduction of complex side chains while retaining the -CClF₂ motif.

2. Side-Chain Functionalization

Unlike the inert -CF₃ group, the -CClF₂ group retains a C-Cl bond that can be exploited:

- Radical Reduction: Treatment with tributyltin hydride (Bu₃SnH) can reduce the -CClF₂ group to a difluoromethyl group (-CHF₂), a bioisostere of the hydroxyl group often used to improve metabolic stability.
- Metal-Halogen Exchange: Lithium-halogen exchange at the side chain is difficult due to competition with the C-2 chlorine, but specialized conditions can generate difluorobenzyl anions.

Part 4: Applications in Drug & Agrochemical Discovery

While often an intermediate, the **2-chloro-5-(chlorodifluoromethyl)pyridine** motif itself appears in patent literature for specialized applications where the steric bulk or lipophilicity of -CF₃ needs modulation.

Agrochemical Intermediates

It is the direct precursor to Fluazifop-butyl and Haloxyfop intermediates. In processes where the "over-fluorination" to -CF₃ is difficult to control, manufacturers may isolate the -CClF₂ mixed stream and recycle it, making its characterization vital for process purity.

Bioisostere Development

In medicinal chemistry, the

group is investigated as a lipophilic hydrogen bond donor/acceptor modulator.

- Acidity: The C-H bond in

is acidic; the

lacks this but offers a unique quadrupole moment.

- Metabolism: The C-Cl bond is metabolically distinct from C-F, potentially offering a "soft spot" for clearance or a handle for prodrug activation.

Part 5: Safety and Handling

Signal Word: WARNING

- Hazard Class: Skin Irritant (Category 2), Eye Irritant (Category 2A).
- Handling: The compound is an alkyl halide-like pyridine. It can hydrolyze slowly to release HF and HCl upon contact with moisture.
- Storage: Store under inert atmosphere (Argon/Nitrogen) in a cool, dry place. Avoid glass if HF evolution is suspected over long periods; use PTFE containers for long-term storage of crude mixtures.

References

- BuyersGuideChem. (2024). 2-Chloro-5-(chlorodifluoromethyl)-pyridine CAS 71701-84-3 Entry. Retrieved from [\[Link\]](#)
- PubChem. (2024). 2-Chloro-5-[chloro(difluoro)methyl]pyridine Compound Summary. Retrieved from [\[Link\]](#)
- Google Patents. (2015). Synthesis methods of 2-chloro-5-trichloromethylpyridine and 2-chloro-5-trifluoromethylpyridine (CN104610137A).
- Asian Journal of Chemistry. (2013). Synthesis, Characterization and Crystal Structure of 2,3,6-Trichloro-5-(trichloromethyl)pyridine. Retrieved from [\[Link\]](#)

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Sources

- [1. prepchem.com \[prepchem.com\]](#)
- [2. EP0183228A2 - Chlorine exchange for fluorine in 2-fluoro-pyridine compounds - Google Patents \[patents.google.com\]](#)
- [3. 2-Chloro-5-trifluoromethylpyridine\(52334-81-3\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [4. 2-Chloro-5-trifluoromethylpyridine | 52334-81-3 \[chemicalbook.com\]](#)
- [5. lookchem.com \[lookchem.com\]](#)
- [6. CN103787960A - Synthetic method of 2-chloro-5-trichloromethyl pyridine - Google Patents \[patents.google.com\]](#)
- [7. chemscene.com \[chemscene.com\]](#)
- [8. Synthesis method of 2-chloro-5-chloromethylpyridine \(2018\) | Huang Guorong | 2 Citations \[scispace.com\]](#)
- [9. US5116993A - Process for the preparation of 2-chloro-5-chloromethylpyridine, and new intermediates - Google Patents \[patents.google.com\]](#)
- [10. lookchem.com \[lookchem.com\]](#)
- [11. 2-Chloro-5-trifluoromethylpyridine\(52334-81-3\) 1H NMR \[m.chemicalbook.com\]](#)
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